

An In-depth Technical Guide to the Safe Handling of Lead Salicylate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Lead salicylate*

Cat. No.: *B099369*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data and handling precautions for **lead salicylate**. The information is intended for professionals in research and drug development who may work with this compound. The following sections detail the hazardous properties, exposure controls, and emergency procedures associated with **lead salicylate** to ensure its safe use in a laboratory setting.

Section 1: Chemical and Physical Properties

A summary of the key physical and chemical properties of **lead salicylate** is presented in Table 1. This data is essential for understanding the compound's behavior and potential for exposure.

Property	Value	Reference
Molecular Formula	C ₁₄ H ₁₀ O ₆ Pb	[1]
Molecular Weight	481.43 g/mol	[1]
Appearance	Soft white odourless powder in crystalline form	[2]
Melting Point	327.5°C	[2]
Boiling Point	1740°C at 1013hPa	[2]
Density	11.33 g/cm ³ @ 20°C	
Vapor Pressure	1.33hPa at 973°C	
Solubility in Water	Negligible	
Lead Content	43.0% min.	
Salicylic Acid Content	55.4% min.	

Section 2: Hazard Identification and Classification

Lead salicylate is classified as a hazardous substance with significant health risks. A summary of its GHS hazard classification is provided in Table 2.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled
Reproductive Toxicity	1A	H360: May damage fertility or the unborn child
Specific Target Organ Toxicity, Repeated Exposure	2	H373: May cause damage to organs through prolonged or repeated exposure
Hazardous to the Aquatic Environment, Acute Hazard	1	H400: Very toxic to aquatic life
Hazardous to the Aquatic Environment, Long-term Hazard	1	H410: Very toxic to aquatic life with long lasting effects

Data sourced from multiple reports to the ECHA C&L Inventory.

Signal Word: Danger

Hazard Statements:

- H302: Harmful if swallowed.
- H332: Harmful if inhaled.
- H360Df: May damage the unborn child. Suspected of damaging fertility.
- H373: May cause damage to organs through prolonged or repeated exposure.
- H410: Very toxic to aquatic life with long lasting effects.

Precautionary Statements:

- P201: Obtain special instructions before use.

- P202: Do not handle until all safety precautions have been read and understood.
- P260: Do not breathe dust/fume/gas/mist/vapors/spray.
- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P271: Use only outdoors or in a well-ventilated area.
- P273: Avoid release to the environment.
- P280: Wear protective gloves/ protective clothing/ eye protection/ face protection.
- P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
- P308 + P313: IF exposed or concerned: Get medical advice/attention.
- P391: Collect spillage.
- P405: Store locked up.
- P501: Dispose of contents/container to an approved waste disposal plant.

Section 3: Handling and Storage Protocols

Adherence to strict handling and storage protocols is crucial to minimize exposure risk.

Engineering Controls

- Ventilation: Work with **lead salicylate** should be conducted in a well-ventilated area. The use of a chemical fume hood is recommended to control airborne dust.
- Eyewash Stations and Safety Showers: Ensure that eyewash stations and safety showers are readily accessible in the immediate work area.

Personal Protective Equipment (PPE)

A summary of recommended personal protective equipment is provided in Table 3.

PPE Type	Specification
Eye/Face Protection	Chemical safety goggles or a full-face shield.
Skin Protection	Chemical-resistant gloves (e.g., nitrile), apron, and boots.
Respiratory Protection	For concentrations up to 0.5 mg/m ³ , an air-purifying respirator with an N100, R100, or P100 filter is recommended. For higher concentrations, a supplied-air respirator may be necessary.

Handling Procedures

- Obtain special instructions before use and do not handle until all safety precautions have been read and understood.
- Avoid contact with skin, eyes, and clothing.
- Avoid the formation of dust.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in areas where **lead salicylate** is handled.

Storage Conditions

- Store in a cool, dry, and well-ventilated place.
- Keep containers tightly closed.
- Store in opaque or light-protective containers.
- Store locked up.

- Incompatible materials to avoid include acids, strong oxidizing agents, and strong bases.

Section 4: Emergency Procedures

Detailed protocols for responding to emergencies involving **lead salicylate** are outlined below.

First Aid Measures

Exposure Route	First Aid Protocol
Inhalation	Move the affected person to fresh air promptly. If breathing is difficult, supply oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water. If skin irritation occurs, get medical advice.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
Ingestion	Rinse mouth with water. Do not induce vomiting. Seek immediate medical attention.

Fire-Fighting Measures

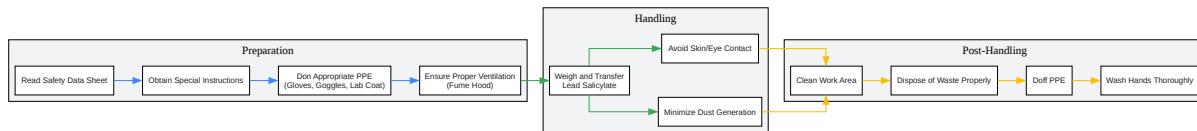
- Extinguishing Media: Use dry chemical, carbon dioxide, or foam.
- Specific Hazards: The substance may emit toxic and irritating fumes if heated to decomposition.
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective clothing.

Accidental Release Measures

- Personal Precautions: Evacuate unnecessary personnel. Wear appropriate personal protective equipment (see Section 3.2). Avoid breathing dust and contact with the spilled material.
- Containment and Cleanup: Cover the spill with dry sand or vermiculite. Sweep or scoop the material into a properly labeled, closed container for disposal. Avoid generating dust.
- Environmental Precautions: Prevent the material from entering drains, sewers, or waterways.

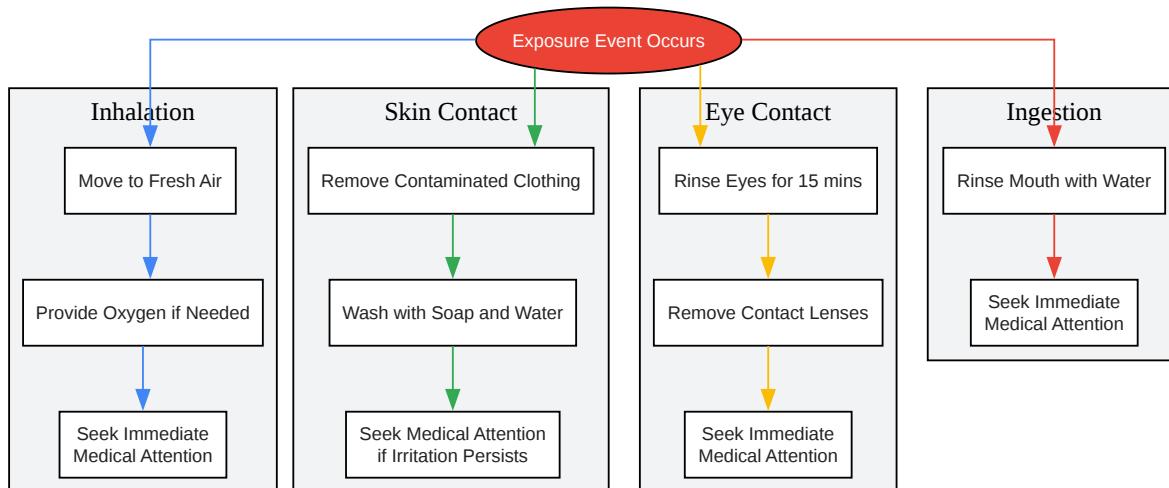
Section 5: Visualized Workflows

The following diagrams illustrate the logical workflows for handling **lead salicylate** and responding to emergencies.



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Caption: Standard Operating Procedure for Handling **Lead Salicylate**.



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Caption: First Aid Procedures for **Lead Salicylate** Exposure.

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References

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Safe Handling of Lead Salicylate]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b099369#lead-salicylate-safety-data-sheet-and-handling-precautions>

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